

[Compound Name] for high-throughput screening assays

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Signaling Pathway of Bortezomib Action

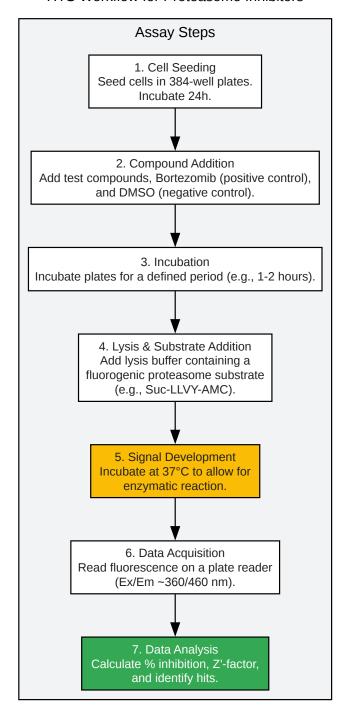


Mechanism of Action of Bortezomib NF-кВ Pathway Ubiquitin-Proteasome System lκB NF-ĸB Cellular Proteins Ubiquitin Ubiquitination IκB-NF-κB Complex Ubiquitinated Protein Nucleus (Inactive) Degradation of IkB Degradation 26S Proteasome (β5, β2, β1 subunits) Gene Transcription (Anti-apoptotic, Pro-survival) Suppresses Inhibits Suppresses Small Peptides Apoptosis

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HTS Workflow for Proteasome Inhibitors



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